

A Comparative Guide to the Characterization of 5-tert-Butyl-m-xylene Derivatives

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Compound of Interest

Compound Name: 5-tert-Butyl-m-xylene

Cat. No.: B1265441

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the characterization and performance of **5-tert-butyl-m-xylene** and its key derivatives. It is designed to assist researchers, scientists, and professionals in the drug development field in understanding the synthesis, properties, and potential applications of these compounds. This document presents objective data, detailed experimental protocols, and comparative analysis with alternative compounds, facilitating informed decisions in research and development.

Physicochemical Properties

5-tert-Butyl-m-xylene serves as a crucial starting material for the synthesis of various derivatives, most notably nitrated and acylated compounds used in the fragrance and pharmaceutical industries. The introduction of different functional groups significantly alters the physicochemical properties of the parent molecule. A summary of these properties for **5-tert-butyl-m-xylene** and its prominent derivatives is presented below.

Property	5-tert-Butyl-m-xylene	Musk Xylene (5-tert-butyl-2,4,6-trinitro-m-xylene)	Musk Ketone (4'-tert-Butyl-2',6'-dimethyl-3',5'-dinitroacetophenone)	5-tert-Butylisophthalic acid
CAS Number	98-19-1[1][2][3]	81-15-2[4]	81-14-1	2359-09-3[5][6][7]
Molecular Formula	C12H18[1][2]	C12H15N3O6[4]	C14H18N2O5	C12H14O4[5][6]
Molecular Weight (g/mol)	162.27[1][2]	297.26[4]	294.30	222.24[6]
Appearance	Colorless liquid[8]	Yellowish crystalline solid[9][10]	Light yellow powder[11]	White to off-white solid[5]
Melting Point (°C)	-22[2]	112.5-114.5[10]	133.5-136.5[11]	>300[7]
Boiling Point (°C)	207-209[2]	>200[12]	Not available	Not available
Solubility	Insoluble in water; soluble in organic solvents. [9]	Insoluble in water; soluble in ethanol and ether.[12]	Soluble in water.	Limited solubility in water; soluble in acetone and ethanol.[5]

Comparative Analysis with Alternative Compounds

Nitro-musks derived from **5-tert-butyl-m-xylene**, such as musk xylene, have historically been used as fragrance ingredients. However, due to environmental and health concerns, their use has declined, and alternative fragrance compounds like polycyclic and macrocyclic musks have gained prominence.[13][14]

Compound Class	Representative Compound(s)	Key Characteristics	Physicochemical Properties (Typical)
Nitro Musk	Musk Xylene, Musk Ketone	Strong, persistent musk odor; excellent fixatives. [15]	High molecular weight, crystalline solids, lipophilic. [4] [12]
Polycyclic Musk	Galaxolide (HHCB), Tonalide (AHTN)	Clean, sweet, powdery musk odor; widely used in consumer products. [14]	Log Kow: 5.7-5.9; Water Solubility: 1.25-1.75 mg/L. [16]
Macrocyclic Musk	Muscone, Ambrettolide	Structurally similar to natural musks; often have complex and animalic notes. [15]	High molecular weight, variable structures (ketones, lactones).
Alicyclic Musk	Helvetolide, Romandolide	Fruity and pear-like musk notes.	Structurally different from other musk classes.

Experimental Protocols

Synthesis of 5-tert-Butyl-m-xylene (Friedel-Crafts Alkylation)

Objective: To synthesize **5-tert-butyl-m-xylene** by the alkylation of m-xylene with tert-butyl chloride using a Lewis acid catalyst.

Materials:

- m-Xylene
- tert-Butyl chloride
- Anhydrous aluminum chloride (AlCl₃) or Ferric chloride (FeCl₃)
- Dichloromethane (solvent)

- Ice
- Hydrochloric acid (10% solution)
- Sodium bicarbonate (5% solution)
- Anhydrous sodium sulfate
- Separatory funnel, round-bottom flask, condenser, magnetic stirrer, heating mantle.

Procedure:

- In a clean, dry round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve m-xylene in dichloromethane.
- Cool the flask in an ice bath.
- Slowly add anhydrous aluminum chloride to the stirred solution.
- Gradually add tert-butyl chloride to the reaction mixture.
- After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 1-2 hours.
- Quench the reaction by slowly pouring the mixture over crushed ice and 10% HCl.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with water, 5% sodium bicarbonate solution, and again with water.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter and remove the solvent by rotary evaporation.
- The resulting crude product can be purified by distillation.

Synthesis of Musk Xylene (Nitration of 5-tert-Butyl-m-xylene)

Objective: To synthesize musk xylene by the nitration of **5-tert-butyl-m-xylene**.

Materials:

- **5-tert-Butyl-m-xylene**
- Fuming nitric acid
- Concentrated sulfuric acid
- Ethanol
- Ice bath, beaker, stirring rod.

Procedure:

- Prepare a nitrating mixture by carefully adding concentrated sulfuric acid to fuming nitric acid in a beaker cooled in an ice bath.
- Slowly add **5-tert-butyl-m-xylene** to the cold, stirred nitrating mixture. Maintain the temperature below 10°C.
- After the addition, continue stirring for an additional 2 hours, allowing the mixture to slowly warm to room temperature.
- Pour the reaction mixture onto crushed ice, which will cause the crude musk xylene to precipitate.
- Filter the solid product and wash it thoroughly with cold water.
- Recrystallize the crude product from ethanol to obtain purified musk xylene.

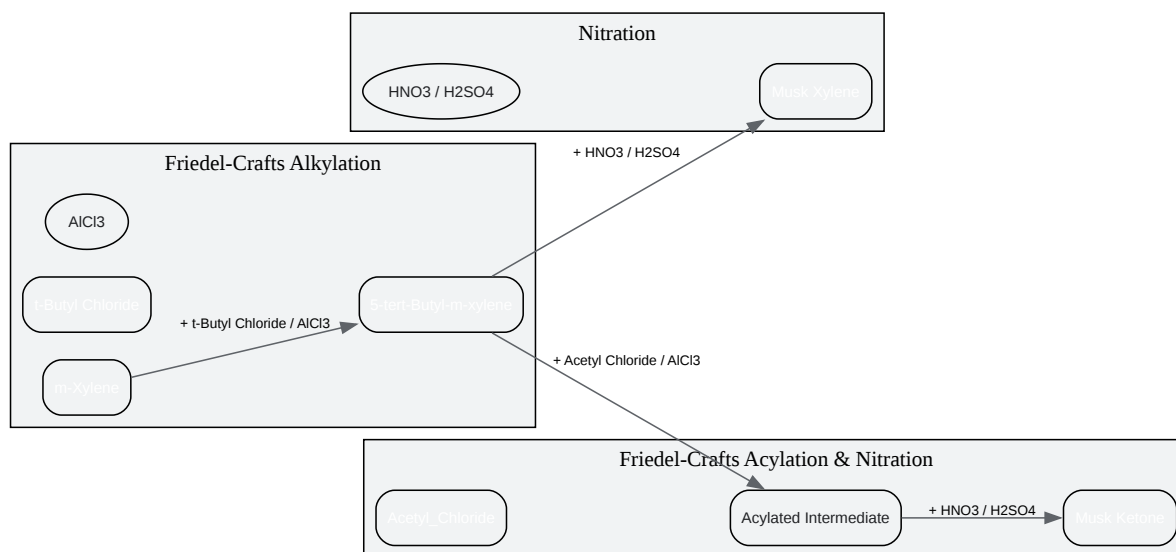
Characterization Techniques

The synthesized compounds should be characterized using standard analytical techniques to confirm their identity and purity.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra provide detailed information about the molecular structure. For example, the ^1H NMR of **5-tert-butyl-m-xylene** will show characteristic signals for the tert-butyl protons, methyl protons, and aromatic protons.
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present in the molecule. For instance, the nitrated derivatives will show strong absorption bands corresponding to the nitro group (NO_2) stretching vibrations.
- Mass Spectrometry (MS): MS provides information about the molecular weight and fragmentation pattern of the compound, confirming its molecular formula.
- Gas Chromatography (GC): GC can be used to assess the purity of the synthesized compounds and to separate mixtures of isomers.

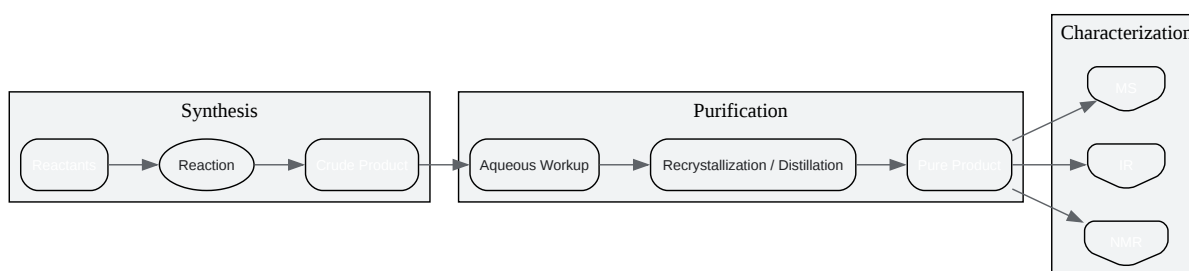
Reaction Pathways and Workflows

The synthesis of key derivatives of **5-tert-butyl-m-xylene** involves multi-step reaction pathways. These can be visualized to better understand the chemical transformations.



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Caption: Synthesis pathways for major derivatives of **5-tert-butyl-m-xylene**.



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Caption: General experimental workflow for synthesis and characterization.

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